

An In-depth Technical Guide to the Physical Properties of 1H-Perfluorononane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1H-Perfluorononane

Cat. No.: B1595110

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1H-Perfluorononane** (CAS: 375-94-0). The information is curated for professionals in research and development who require precise data for modeling, experimental design, and formulation.

Core Physical and Chemical Properties

1H-Perfluorononane is a fluorinated hydrocarbon with the chemical formula C_9HF_{19} .^{[1][2][3][4]} It is a clear liquid at room temperature.^[2] Its high degree of fluorination imparts unique physical and chemical characteristics, such as high density, low surface tension, and chemical inertness, which are valuable in various scientific and industrial applications.

Quantitative Data Summary

The following table summarizes the key physical properties of **1H-Perfluorononane**, compiled from various sources. It is important to note that some of these values are calculated estimates and should be used with that understanding.

Property	Value	Unit	Source
Molecular Weight	470.07	g/mol	[1] [2] [3] [4] [5] [6]
Boiling Point	138	°C	[7]
Boiling Point (Calculated)	365.17	K (92.02 °C)	[1]
Refractive Index	<1.3000	[7]	
Enthalpy of Fusion (Calculated)	14.75	kJ/mol	[1]
Enthalpy of Vaporization (Calculated)	9.35	kJ/mol	[1]
Log10 of Water Solubility (Calculated)	-6.76	[1]	
Octanol/Water Partition Coefficient (logP _{oct/wat}) (Calculated)	6.261	[1]	
McGowan's Characteristic Volume (McVol)	171.300	ml/mol	[1]
Critical Pressure (P _c) (Calculated)	1296.73	kPa	[1]
Kovats Retention Index (Non-polar)	454.00	[1] [3]	

Experimental Protocols for Determination of Physical Properties

While specific, detailed experimental protocols for **1H-Perfluorononane** are not readily available in the public domain, this section outlines the general methodologies employed for

determining the key physical properties of fluorinated compounds. These methods are based on established principles of physical chemistry and are widely used in the characterization of such substances.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **1H-Perfluorononane**, the boiling point can be determined using several methods:

- **Distillation Method:** A sample of the compound is heated in a distillation apparatus. The temperature of the vapor that is in equilibrium with the boiling liquid is measured. This method is suitable for determining the normal boiling point (at atmospheric pressure).
- **Ebulliometer:** This apparatus allows for the precise measurement of the boiling point of a liquid by maintaining equilibrium between the liquid and vapor phases. It can be adapted for measurements at different pressures.
- **Differential Scanning Calorimetry (DSC):** While primarily used for measuring thermal transitions like melting point and enthalpy of fusion, DSC can also be used to estimate the boiling point. The onset temperature of the endothermic event corresponding to vaporization can be taken as the boiling point.^[8]

Refractive Index Measurement

The refractive index is a measure of how much light bends, or refracts, when it enters a substance. It is a characteristic property of a substance and is often used for identification and purity assessment.

- **Abbe Refractometer:** This is the most common instrument for measuring the refractive index of liquids. A few drops of the sample are placed on the prism, and the instrument is adjusted until a clear boundary is seen in the eyepiece. The refractive index is then read directly from a scale. The measurement is typically performed at a specific temperature (e.g., 20°C or 25°C) and wavelength of light (usually the sodium D-line, 589 nm).

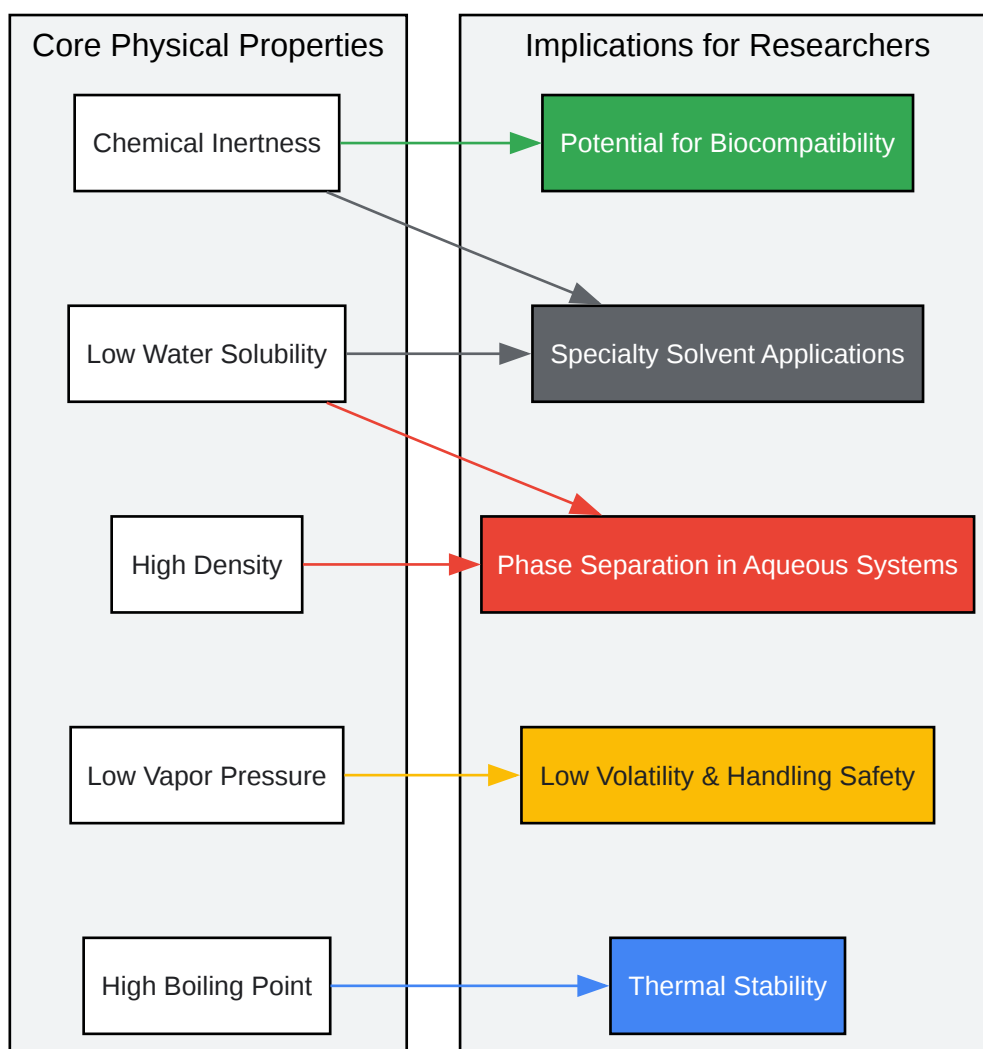
Vapor Pressure Determination

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system.

- Knudsen Effusion Method: This technique is suitable for compounds with low vapor pressures. The sample is placed in a sealed container with a small orifice. The rate of mass loss due to effusion of the vapor through the orifice is measured, and from this, the vapor pressure can be calculated.^[8]
- Dynamic Method: A stream of inert gas is passed over the liquid sample at a controlled rate and temperature. The amount of substance that vaporizes and is carried away by the gas is determined, allowing for the calculation of the vapor pressure.^[9]

Logical Relationships and Implications

The physical properties of **1H-Perfluorononane** are interconnected and have significant implications for its handling, application, and behavior in various systems. The following diagram illustrates these relationships.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1H-Perfluorononane - Chemical & Physical Properties by Cheméo [chemeo.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. 1H-Perfluorononane | C₈F₁₇CF₂H | CID 527536 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. Compound 527536: 1H-Perfluorononane - Dataset - Virginia Open Data Portal [data.virginia.gov]
- 5. Compound 527536: 1H-Perfluorononane - Data.gov [datagov-catalog-dev.app.cloud.gov]
- 6. 1H-Perfluorononane [webbook.nist.gov]
- 7. exfluor.com [exfluor.com]
- 8. Vapor pressure of nine perfluoroalkyl substances (PFASs) determined using the Knudsen Effusion Method - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 1H-Perfluorononane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595110#physical-properties-of-1h-perfluorononane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com